

An In-depth Technical Guide on the Environmental Fate of Tetradecane

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Compound of Interest

Compound Name: Tetradecane

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Executive Summary

This document provides a comprehensive technical overview of the environmental fate of n-**tetradecane** (CAS: 629-59-4), a straight-chain alkane with the chemical formula $C_{14}H_{30}$.^{[1][2]} **Tetradecane** is utilized in organic synthesis, as a solvent, and as a component of detergent and animal feed production.^[2] Its release into the environment necessitates a thorough understanding of its behavior and impact. This guide details its physical and chemical properties, environmental persistence, transport mechanisms, bioaccumulation potential, and ecotoxicity. Key processes such as biodegradation pathways are visualized, and standard experimental protocols are outlined to provide a robust resource for environmental risk assessment.

Physical and Chemical Properties

The environmental behavior of a chemical is largely dictated by its physical and chemical properties. **Tetradecane** is a colorless liquid that is practically insoluble in water.^{[3][4]} Its high octanol-water partition coefficient (log K_{ow}) and low vapor pressure are critical determinants of its partitioning in the environment.

Property	Value	Unit	Reference
Molecular Formula	C ₁₄ H ₃₀	-	[5]
Molecular Weight	198.39	g/mol	[2]
CAS Number	629-59-4	-	[5]
Melting Point	5.9	°C	[2]
Boiling Point	253.5	°C	[3]
Density	0.763	g/cm ³	[3]
Water Solubility	5.5 x 10 ⁻⁵	g/L	[4]
Vapor Pressure	1.3	Pa (at 25 °C)	[2]
log K _{ow} (Octanol-Water Partition Coefficient)	7.20	-	[2]
Henry's Law Constant	3.3 x 10 ⁵	Pa·m ³ /mol	[5]
log K _{oc} (Soil Organic Carbon-Water Partitioning Coefficient)	4.85 - 6.07 (Estimated)	-	[2]

Environmental Fate and Transport

The fate of **tetradecane** in the environment is governed by a combination of transport and degradation processes.[6][7] Due to its properties, it will predominantly partition to soil, sediment, and biota.

Abiotic Degradation

- Hydrolysis: As an alkane, **tetradecane** lacks hydrolyzable functional groups and is not expected to undergo hydrolysis in the environment.[8]
- Photolysis: **Tetradecane** does not absorb light at wavelengths greater than 290 nm, meaning it is not susceptible to direct photolysis by sunlight.[2] However, in the atmosphere, it is

degraded by reacting with photochemically-produced hydroxyl radicals. The estimated half-life for this atmospheric reaction is 21 hours.[2]

Biotic Degradation

Biodegradation is the primary mechanism for the removal of **tetradecane** from the environment. It is considered to be readily biodegradable by microorganisms.[2]

- **Aerobic Biodegradation:** Under aerobic conditions, **tetradecane** is readily degraded. One study using the OECD Guideline 301F (Manometric Respirometry Test) showed 85.5% degradation over 28 days with non-adapted activated sludge.[2] The degradation typically begins with the oxidation of a terminal methyl group to a primary alcohol (1-tetradecanol), catalyzed by a monooxygenase enzyme. The alcohol is further oxidized to an aldehyde (tetradecanal) and then to a carboxylic acid (tetradecanoic acid). This fatty acid subsequently enters the β -oxidation pathway, where it is sequentially broken down to acetyl-CoA, which enters the citric acid cycle for energy production.[9][10][11]
- **Anaerobic Biodegradation:** While aerobic degradation is more rapid, anaerobic biodegradation of alkanes can also occur, particularly in sediments and anoxic zones.[12] A common activation mechanism is the addition of fumarate to the sub-terminal carbon of the alkane, forming a substituted succinate. This is followed by carbon skeleton rearrangement and subsequent degradation via β -oxidation.[12]

Caption: Aerobic biodegradation pathway of n-**tetradecane**.

Transport and Partitioning

- **Volatilization:** Due to its high Henry's Law constant, **tetradecane** can volatilize from water surfaces, although its low vapor pressure moderates this process.
- **Sorption:** With a high estimated soil organic carbon-water partitioning coefficient ($\log K_{oc}$), **tetradecane** is expected to be immobile in soil.[2][13] It will strongly adsorb to soil organic matter and sediment, limiting its migration into groundwater. Laboratory experiments have confirmed that the percentage of n-**tetradecane** adsorbed to various soil types is high.[2]

Bioaccumulation

Bioaccumulation refers to the accumulation of a substance in an organism from all exposure routes (water, food, etc.).^[14] The potential for bioaccumulation is often estimated using the bioconcentration factor (BCF), which measures uptake from water alone.^[15]

Parameter	Value	Species	Reference
log K _{ow}	7.20	-	^[2]
Bioconcentration Factor (BCF)	240 - 3500 (Estimated for similar alkanes)	Fish	^[16]

Given its high log K_{ow}, **tetradecane** has a high potential to bioaccumulate in the fatty tissues of organisms.^[17] However, many organisms, particularly fish, can efficiently metabolize n-alkanes.^[16] This metabolic transformation can significantly reduce the actual measured BCF compared to what might be predicted from log K_{ow} alone, preventing high levels of bioaccumulation.^[16] The regulatory threshold for a substance to be considered bioaccumulative is often a BCF of 5000.^[18]

Ecotoxicity

Ecotoxicity data is used to determine the potential harm a substance can cause to aquatic and terrestrial organisms. Standard endpoints include the LC₅₀ (the concentration lethal to 50% of a test population) and the EC₅₀ (the concentration causing an effect in 50% of a test population).^{[19][20]}

Test Organism	Endpoint	Duration	Value (mg/L)	Reference
Fish (e.g., Pimephales promelas)	LC ₅₀	96 h	>1000 (Estimated)	^[21]
Invertebrate (Daphnia magna)	EC ₅₀	48 h	>1000 (Estimated)	^[21]
Algae (Selenastrum capricornutum)	EC ₅₀	72 h	>1000 (Estimated)	^[21]

Due to its very low water solubility, it is difficult to achieve concentrations high enough in water to cause acute toxic effects in aquatic organisms. Therefore, while **tetradecane** is poorly soluble, it is also considered to have low acute toxicity to aquatic life.

Key Experimental Protocols

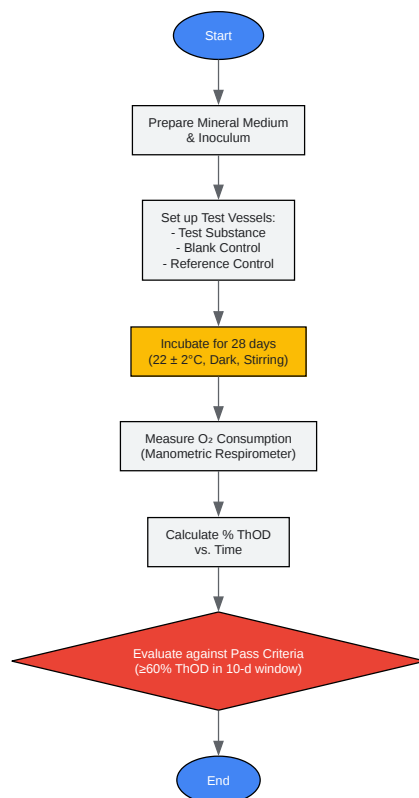
Detailed and standardized methodologies are crucial for generating reliable environmental fate data. The following sections describe the principles of key OECD test guidelines relevant to **tetradecane**.

Protocol: Ready Biodegradability (OECD 301)

The OECD 301 guideline comprises six methods to assess the ready biodegradability of chemicals.^{[22][23]} The Manometric Respirometry Test (OECD 301F), which was used to test **tetradecane**, is a common choice.^[2]

- Objective: To determine if a substance is "readily biodegradable" under specific aerobic conditions.
- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (typically from activated sludge) and incubated in a closed flask for 28 days in the dark.^{[24][25]} The consumption of oxygen is measured over time and is used to calculate the percentage of biodegradation.^{[24][26]}
- Methodology:
 - Test Setup: Prepare a mineral medium and add the inoculum (e.g., activated sludge from a wastewater treatment plant).
 - Vessels: Add the test substance to test vessels and run parallel blanks (inoculum only) and reference controls (with a readily biodegradable substance like sodium benzoate).^[25]
 - Incubation: Incubate the sealed vessels at a constant temperature (e.g., $22 \pm 2^{\circ}\text{C}$) for 28 days with continuous stirring.^[24]
 - Measurement: Oxygen consumption is measured using a respirometer, which detects pressure changes in the headspace of the test vessel.

- Data Analysis: The percentage of degradation is calculated by comparing the oxygen consumed by the test substance to its theoretical oxygen demand (ThOD).
- Pass Criteria: For a substance to be classified as "readily biodegradable," it must achieve at least 60% of its ThOD within a 10-day window during the 28-day test.[24][25]



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Caption: General workflow for an OECD 301F Ready Biodegradability Test.

Protocol: Bioaccumulation in Fish (OECD 305)

The OECD 305 guideline is used to determine the BCF in fish.[27][28]

- Objective: To measure the bioconcentration of a substance in fish following aqueous exposure.

- Principle: The test consists of two phases: an uptake phase, where fish are exposed to the test substance at a constant concentration, and a depuration phase, where the fish are transferred to clean water.[29][30] The concentration of the substance in the fish tissue is measured at intervals during both phases.[31]
- Methodology:
 - Test Organism: A suitable fish species, such as the Zebrafish (*Danio rerio*), is selected.[27]
 - Uptake Phase: Fish are exposed to a sub-lethal concentration of the test substance in a flow-through system for a period (e.g., 28 days) sufficient to approach steady-state.[29]
 - Depuration Phase: After the uptake phase, the fish are transferred to uncontaminated water for a depuration period (e.g., up to 28 days).[27]
 - Sampling: Fish are sampled periodically during both phases, and the concentration of the test substance in their tissues is analyzed. Water concentrations are also monitored.
 - Data Analysis: The BCF is calculated as the ratio of the concentration in the fish (C_f) to the concentration in the water (C_o) at steady-state. Alternatively, it can be calculated kinetically as the ratio of the uptake rate constant (k_1) to the depuration rate constant (k_2). [27]

Conclusion

N-tetradecane is a substance with low water solubility and high lipophilicity. Its environmental fate is characterized by strong partitioning to soil and sediment, where it is expected to be immobile. While its potential for bioaccumulation is high based on its log K_{ow} , this is mitigated by the metabolic capabilities of organisms. The primary degradation pathway is aerobic biodegradation, and the substance is classified as readily biodegradable. Due to its low solubility, it exhibits low acute toxicity to aquatic organisms. This technical guide provides the foundational data and methodologies for a comprehensive understanding and assessment of the environmental risks associated with **tetradecane**.

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